

Essential Safety and Operational Guide for Chloro(trimethylphosphine)gold(I)

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Compound of Interest

Compound Name: Chloro(trimethylphosphine)gold(I)

Cat. No.: B093943

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This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **Chloro(trimethylphosphine)gold(I)**. Adherence to these guidelines is mandatory to ensure personnel safety and environmental protection in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

Chloro(trimethylphosphine)gold(I) is a combustible solid that can cause skin, eye, and respiratory irritation^{[1][2][3][4]}. While not explicitly classified as pyrophoric, its reactivity warrants handling with extreme caution, similar to other organometallic compounds.

Quantitative Hazard and Safety Data

Parameter	Value	Source
Signal Word	Warning	[1] [2]
Hazard Statements	H315, H319, H335	[1] [2] [5]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	[1] [3]
Storage Class Code	11 - Combustible Solids	[1] [2]
WGK (Water Hazard Class)	WGK 3 (severely hazardous to water)	[1] [2]

Mandatory Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields. A face shield is required when there is a risk of explosion or significant splash.	Protects against eye irritation from dust or splashes.
Skin Protection	Nitrile gloves (minimum 4 mil thickness) should be worn. For tasks with a higher risk of contact, double gloving or wearing heavier-duty gloves is recommended. A fire-retardant lab coat must be worn.	Prevents skin irritation and exposure. Fire-retardant material is crucial when working with combustible solids.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required when handling the solid outside of a glovebox or fume hood to prevent respiratory irritation.	Protects against inhalation of the powdered compound.
Footwear	Closed-toe shoes are mandatory.	Protects feet from spills.

Operational Plan: Handling Procedures

All handling of **Chloro(trimethylphosphine)gold(I)** must be conducted in a controlled environment to minimize exposure and prevent contamination.

Engineering Controls:

- Glovebox:** For all manipulations of the solid compound, an inert atmosphere glovebox is the preferred engineering control. This minimizes the risk of inhalation and prevents the compound from coming into contact with atmospheric moisture.
- Fume Hood:** If a glovebox is not available, all handling must be performed in a certified chemical fume hood with the sash at the lowest possible working height.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area within the glovebox or fume hood is clean and free of combustible materials such as paper towels and excess solvents[6].
 - Assemble all necessary equipment (spatulas, weighing paper, reaction vessels) inside the controlled environment.
 - Have a designated, labeled waste container ready for contaminated materials.
- Dispensing and Weighing:
 - Carefully open the container of **Chloro(trimethylphosphine)gold(I)** inside the glovebox or fume hood.
 - Use a clean, dry spatula to dispense the required amount of the solid onto weighing paper or directly into the reaction vessel.
 - Avoid creating dust. If any dust is generated, gently wipe the area with a damp cloth (using a solvent the compound is not reactive with) and dispose of the cloth in the designated hazardous waste container.
 - Close the primary container tightly after dispensing.
- Reaction Setup:
 - Add the compound to the reaction vessel carefully.
 - If dissolving the compound, add the solvent slowly to avoid splashing.
 - Once the reaction is set up, ensure the apparatus is securely clamped and all joints are properly sealed.
- Post-Handling:
 - Decontaminate all surfaces that may have come into contact with the compound.

- Wipe down spatulas and other reusable equipment with an appropriate solvent and dispose of the cleaning materials in the hazardous waste container.
- Remove PPE in the correct order to avoid self-contamination (gloves first, then lab coat, then eye and respiratory protection).
- Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

All waste containing **Chloro(trimethylphosphine)gold(I)** must be treated as hazardous waste. Given the high value of gold, recovery should be prioritized where feasible.

Waste Segregation and Disposal Protocol:

- Solid Waste:
 - Collect all contaminated solid materials, including gloves, pipette tips, weighing paper, and paper towels, in a clearly labeled hazardous waste container designated for "Gold-Containing Solid Waste".^[7]
 - This container should be kept closed when not in use.
- Aqueous Waste:
 - Collect all aqueous solutions containing gold in a separate, labeled container for "Aqueous Gold Waste".^[7]
 - Never dispose of solutions containing gold down the drain.^[7]
 - Follow institutional protocols for the recovery of gold from aqueous solutions, which may involve precipitation or aggregation techniques.^[7]
- Organic Solvent Waste:
 - Collect organic solvents used to clean equipment or in reactions in a labeled "Halogenated" or "Non-Halogenated" organic waste container, as appropriate. Ensure the container is compatible with the solvents used.

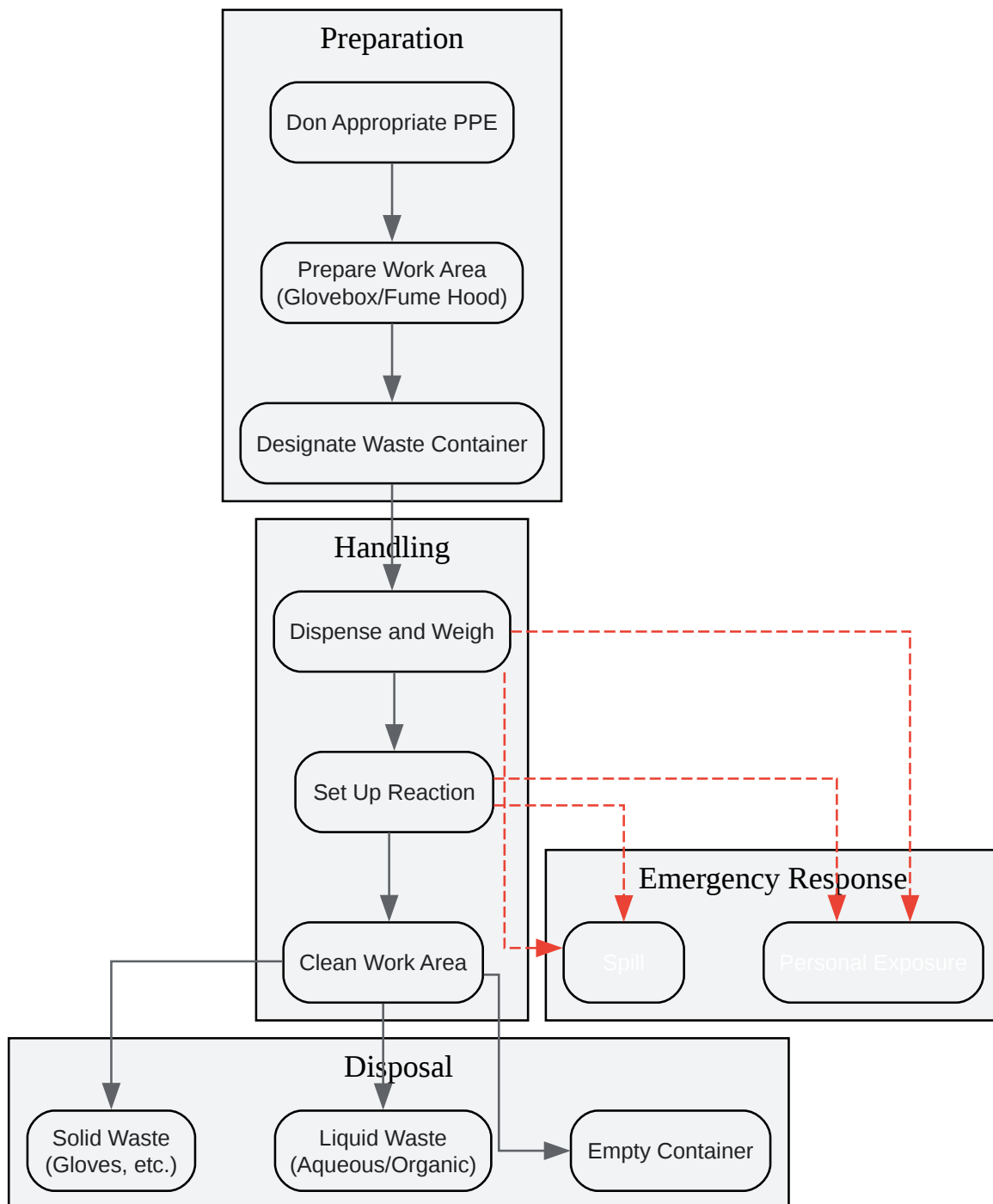
- Empty Containers:
 - The original container of **Chloro(trimethylphosphine)gold(I)** must be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.
 - The rinsed container can then be disposed of according to institutional guidelines for empty chemical containers.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	Immediate Action
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes. 2. Remove contaminated clothing while under the safety shower. 3. Seek immediate medical attention.
Eye Contact	1. Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. 2. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air immediately. 2. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. If the person is conscious, rinse their mouth with water. 3. Seek immediate medical attention.
Spill	1. Small Spill (in fume hood/glovebox): - Decontaminate the area with a suitable solvent and absorbent pads. - Collect all contaminated materials in a sealed, labeled hazardous waste container. 2. Large Spill (outside of containment): - Evacuate the immediate area and alert others. - Prevent the spread of the powder. - Contact your institution's Environmental Health and Safety (EHS) department immediately. Do not attempt to clean up a large spill without proper training and equipment.

Workflow for Handling Chloro(trimethylphosphine)gold(I)



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Caption: Workflow for the safe handling and disposal of **Chloro(trimethylphosphine)gold(I)**.

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